

Technical Monograph: Diiodogermane () – Structural Dynamics and Synthetic Utility

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Compound of Interest

Compound Name: *Diiodogermane*

CAS No.: *13573-08-5*

Cat. No.: *B084338*

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Executive Summary & Molecular Identity

Diiodogermane (

) represents a critical intersection between hydride stability and halide reactivity within Group 14 chemistry. Unlike its lighter carbon analogue (diiodomethane,

),

exhibits enhanced lability at the metal-halide bond, making it a high-value precursor for low-temperature Chemical Vapor Deposition (CVD) of germanium thin films and a specialized reagent in organogermanium synthesis.

This guide analyzes the structural integrity, bonding mechanics, and synthetic protocols for

, designed for researchers requiring precise control over germanium functionalization.

Property	Specification
IUPAC Name	Diiodogermane
Formula	
Molecular Weight	328.45 g/mol
Geometry	Distorted Tetrahedral ()
Oxidation State	Ge(IV)
Primary Utility	CVD Precursor, Atomic Layer Deposition (ALD)

Structural Architecture & Bonding Mechanics

The reactivity of

is dictated by the significant difference in atomic radii between the central germanium atom and the peripheral iodine ligands.

Geometric Parameters

The molecule adopts a

point group symmetry. While ideal tetrahedral geometry implies bond angles of 109.5° , the steric bulk of the iodine atoms induces a distortion.

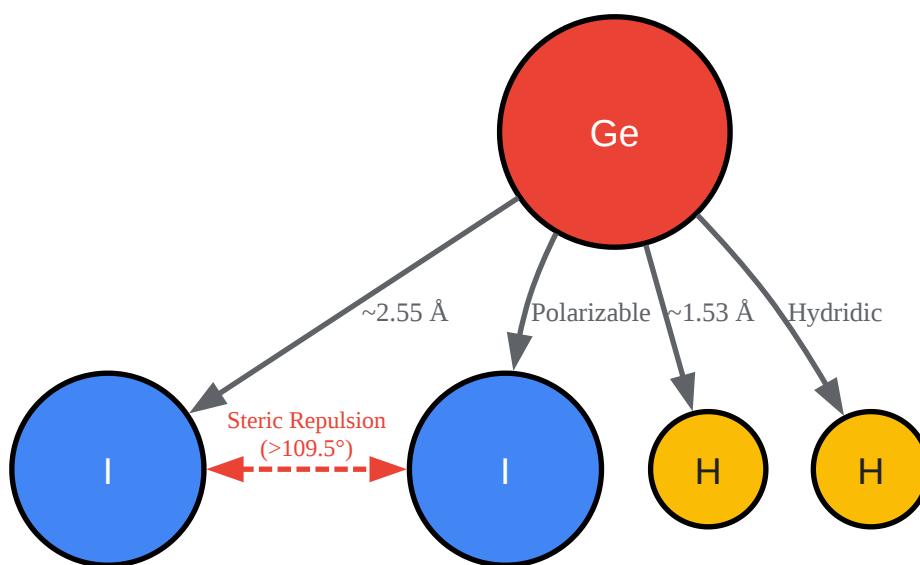
- **Ge-I Bond Length (~2.50 – 2.55 Å):** The Ge-I bond is significantly longer than Ge-H, resulting in a lower bond dissociation energy (BDE). This "weak link" is the primary vector for thermal decomposition in CVD processes.
- **Ge-H Bond Length (~1.53 Å):** Comparable to monogermane (), retaining hydridic character.
- **Angular Distortion:** The angle is expanded ($>109.5^\circ$, est. $112-114^\circ$) due to van der Waals repulsion between the large iodine electron clouds, consequently compressing the

angle ($<109.5^\circ$).

Molecular Orbital Visualization

The bonding involves

hybridization at the Germanium center. However, the high polarizability of Iodine creates a "soft-soft" interaction character, making the Ge-I bond susceptible to homolytic cleavage under photolytic or thermal stress.



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Caption: Structural connectivity of **Diiodogermane** showing steric strain between Iodine centers.

Synthetic Protocols & Handling

Safety Warning:

is moisture-sensitive and potentially toxic. All manipulations must occur under an inert atmosphere (Argon/Nitrogen) using Schlenk line or glovebox techniques.

Synthesis via Controlled Iodination

The most authoritative route for high-purity synthesis involves the stoichiometric reaction of monogermane (

) with elemental iodine (

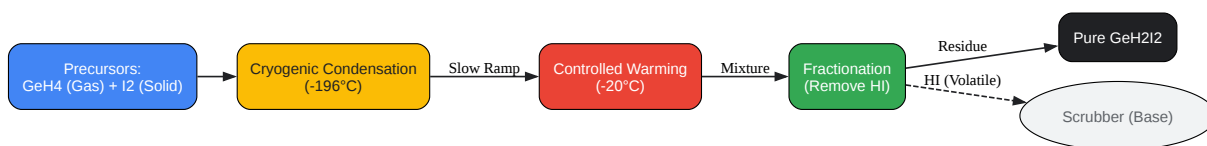
). This method avoids the contamination risks associated with reducing

.

Reaction Equation:

Step-by-Step Protocol

- **System Prep:** Evacuate a stainless steel or borosilicate glass reaction vessel to Torr. Passivate the system to remove adsorbed moisture.
- **Reagent Loading:** Introduce elemental iodine () into the reaction chamber (solid phase).
- **Germane Condensation:** Condense onto the iodine at liquid nitrogen temperatures (-196°C).
- **Controlled Warming:** Allow the mixture to warm slowly to -20°C . The reaction is exothermic; rapid warming can lead to runaway iodination to .
- **Fractionation:** The byproduct HI (b.p. -35°C) is more volatile than . Remove HI via dynamic vacuum fractionation at -30°C to -40°C .
- **Isolation:** is isolated as a liquid/low-melting solid residue.



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Caption: Cryogenic synthesis workflow for selective iodination of germane.

Spectroscopic Characterization

Identification of

relies on distinguishing the Ge-H hydride modes from the heavy Ge-I modes. The following data is synthesized from group trends and congener analysis (

,
)

Vibrational Mode	Wavenumber ()	Intensity	Assignment
	2080 – 2150	Strong	Symmetric/Asymmetric Stretch
	820 – 880	Medium	Scissoring (Bending)
	200 – 280	Strong (Raman)	Symmetric Stretch
	< 150	Weak	Deformation

Note: The Ge-H stretch is distinctively lower than C-H (~2900

) and Si-H (~2200

) due to the reduced bond force constant.

Reactivity & Applications in CVD

Decomposition Pathway

In Chemical Vapor Deposition,

serves as a "low-thermal-budget" precursor. The weak Ge-I bond allows decomposition at temperatures significantly lower than

(>500°C).

Mechanism:

- Initiation: Homolytic cleavage of Ge-I bond ().
- Propagation: Formation of reactive germylene intermediates ().
- Deposition: Surface adsorption and hydrogen desorption.

Advantages over or

- Liquid State: Easier to meter/vaporize than gaseous .
- Labile Ligands: Iodine is a better leaving group than Chlorine, enabling lower deposition temperatures.

References

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